

# Personal protective equipment for handling 6-Hexyltetrahydro-2H-pyran-2-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Hexyltetrahydro-2H-pyran-2-one

Cat. No.: B1345184

[Get Quote](#)

## Essential Safety and Handling Guide for 6-Hexyltetrahydro-2H-pyran-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **6-Hexyltetrahydro-2H-pyran-2-one** (also known as  $\delta$ -Undecalactone). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

### Chemical Identification and Hazards

- Chemical Name: **6-Hexyltetrahydro-2H-pyran-2-one**
- Synonyms:  $\delta$ -Undecalactone, 5-Undecanolide, 6-hexyloxan-2-one[1][2]
- CAS Number: 710-04-3[2]
- Appearance: Colorless to pale yellow liquid[3]
- Hazards: While some sources indicate this chemical is not classified as hazardous, it is prudent to treat it as an irritant.[2][3] All handling should be performed with caution, assuming potential for skin and eye irritation, similar to other lactone compounds.[4]

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for various laboratory operations involving **6-Hexyltetrahydro-2H-pyran-2-one**.

| Operation                      | Eye Protection   | Hand Protection                                      | Body Protection                                  | Respiratory Protection   |
|--------------------------------|--|--|--|--|
| Routine Handling & Transfer    | Safety glasses with side shields or chemical safety goggles. | Chemical-resistant gloves (e.g., Nitrile, Neoprene). | Standard laboratory coat.                        | Not generally required if handled in a well-ventilated area.   |
| Weighing & Dispensing          | Chemical safety goggles.                                     | Chemical-resistant gloves.                           | Laboratory coat.                                 | Handle in a chemical fume hood to avoid inhalation of vapors.[4]   |
| Heating or Generating Aerosols | Chemical safety goggles and a face shield.                   | Chemical-resistant gloves.                           | Chemical-resistant apron over a laboratory coat. | Use within a certified chemical fume hood.   |
| Spill Cleanup                  | Chemical safety goggles.                                     | Heavy-duty, chemical-resistant gloves.               | Chemical-resistant apron or suit.                | Air-purifying respirator with an organic vapor cartridge if spill is large or in a poorly ventilated area. |

## Operational and Disposal Plans

Handling Procedures:

- Ventilation: Always handle **6-Hexyltetrahydro-2H-pyran-2-one** in a well-ventilated area. For procedures with a higher risk of vapor or aerosol generation, a chemical fume hood is mandatory.[3][4]

- Avoiding Contact: Take measures to prevent contact with skin and eyes.<sup>[3][5]</sup> In case of contact, immediately flush the affected area with copious amounts of water.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.<sup>[2][3]</sup> Keep away from incompatible materials such as strong oxidizing agents.<sup>[4][5]</sup>

#### Spill Management:

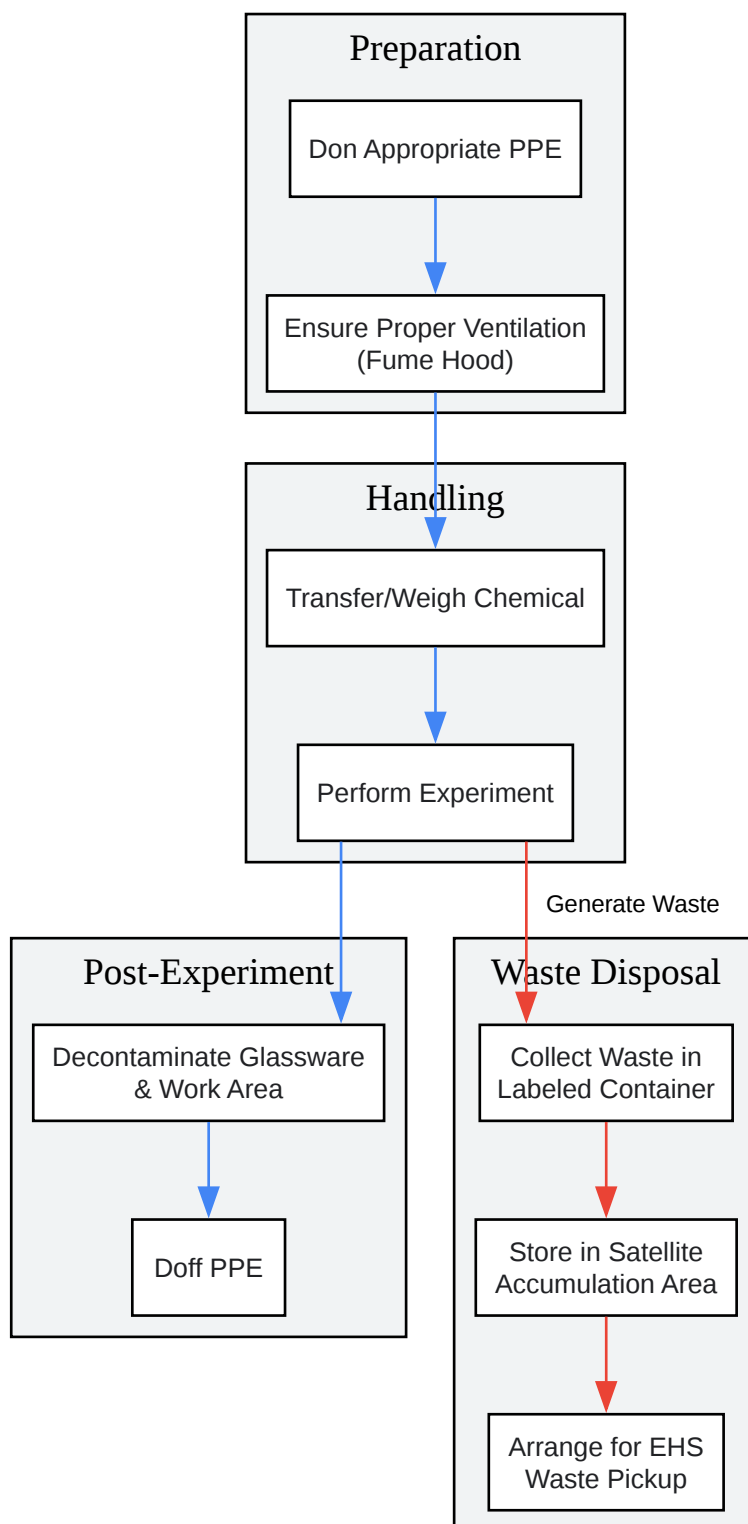
- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Increase ventilation to the area.
- Contain: Absorb the spill using an inert material such as vermiculite, sand, or earth.
- Collect: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

#### Disposal Protocol:

Do not dispose of **6-Hexyltetrahydro-2H-pyran-2-one** or its waste down the drain or in regular trash.<sup>[4]</sup> All waste, including the pure compound, solutions, and contaminated materials, must be treated as hazardous waste.<sup>[4]</sup>

- Segregation: Collect all waste containing this chemical in a dedicated, properly labeled, and leak-proof container.<sup>[4]</sup>
- Labeling: The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**6-Hexyltetrahydro-2H-pyran-2-one**".<sup>[4]</sup>
- Storage of Waste: Store the sealed waste container in a designated and secure satellite accumulation area, away from incompatible materials.<sup>[4]</sup>
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.<sup>[4]</sup>

## Workflow for Safe Handling and Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for handling and disposal of **6-Hexyltetrahydro-2H-pyran-2-one**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. delta-UNDECALACTONE | C<sub>11</sub>H<sub>20</sub>O<sub>2</sub> | CID 61204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. echemi.com [echemi.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-Hexyltetrahydro-2H-pyran-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345184#personal-protective-equipment-for-handling-6-hexyltetrahydro-2h-pyran-2-one]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)